

CCT241533 hydrochloride stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCT241533 hydrochloride

Cat. No.: B606546

[Get Quote](#)

CCT241533 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **CCT241533 hydrochloride**. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the optimal performance of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **CCT241533 hydrochloride** upon receipt?

A1: **CCT241533 hydrochloride** should be stored as a solid (lyophilized powder) at -20°C for long-term stability.^{[1][2]} Some suppliers suggest that storage at -20°C as a powder can maintain stability for at least 3 to 4 years.^{[1][3]}

Q2: What is the recommended procedure for preparing stock solutions of **CCT241533 hydrochloride**?

A2: To prepare stock solutions, it is recommended to use fresh, anhydrous solvents such as DMSO, DMF, or ethanol.^{[1][3]} For example, solubility is high in DMSO (e.g., 30 mg/mL or 96

mg/mL) and DMF (30 mg/mL).^{[1][3]} It is advisable to allow the vial to warm to room temperature for at least 60 minutes before opening to prevent moisture condensation.^[4]

Q3: How should I store stock solutions of **CCT241533 hydrochloride**?

A3: Stock solutions should be aliquoted into tightly sealed vials to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.^{[1][4]} In solvent, the compound is stable for up to 1 month at -20°C or for up to 1 year at -80°C.^[1] It is generally recommended to use freshly prepared solutions for experiments whenever possible.^{[4][5]}

Q4: Can I store **CCT241533 hydrochloride** solutions at 4°C?

A4: While short-term storage at 4°C might be possible for some solutions, long-term storage at this temperature is not recommended as it may lead to degradation. For optimal stability, frozen storage (-20°C or -80°C) is advised for all solutions.

Q5: My **CCT241533 hydrochloride** solution appears to have precipitated. What should I do?

A5: Precipitation can occur if the solution is not properly stored or if the solvent has absorbed moisture, which can reduce solubility, especially in DMSO.^[1] To redissolve the compound, you can try gently warming the solution and sonicating it. If precipitation persists, it is best to prepare a fresh stock solution. To avoid this, always use anhydrous solvents and tightly seal your vials.

Stability and Storage Conditions Summary

Form	Storage Temperature	Stability Duration	Reference
Solid (Powder)	-20°C	≥ 4 years	^[3]
Solid (Powder)	-20°C	3 years	^[1]
In Solvent	-80°C	1 year	^[1]
In Solvent	-20°C	1 month	^{[1][2]}

Solubility Data

Solvent	Solubility	Reference
DMSO	30 mg/mL	[3]
DMSO	96 mg/mL	[1]
DMF	30 mg/mL	[3]
Ethanol	5 mg/mL	[3]
Ethanol	7 mg/mL	[1]
Water	24 mg/mL	[1]
PBS (pH 7.2)	500 µg/mL	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of **CCT241533 hydrochloride** for use in various cellular and biochemical assays.

Materials:

- **CCT241533 hydrochloride** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

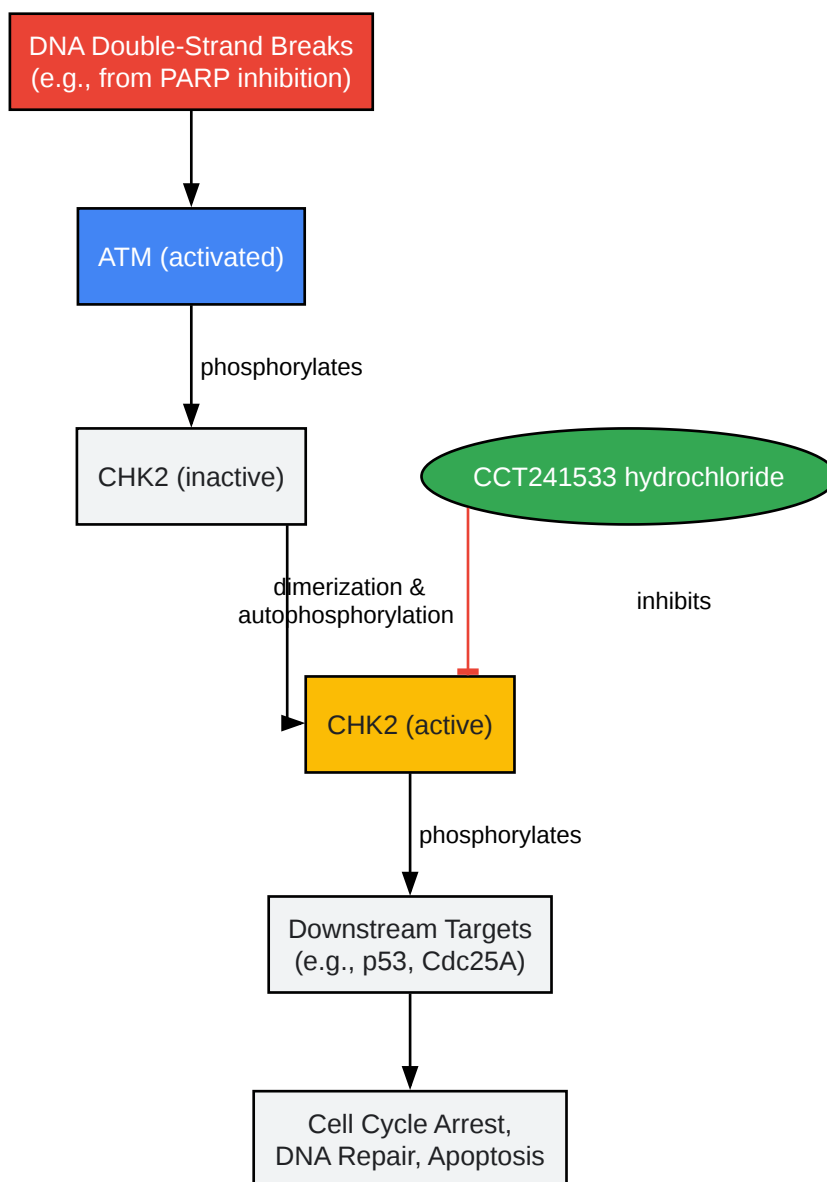
- Allow the vial of **CCT241533 hydrochloride** to equilibrate to room temperature for at least 60 minutes before opening.

- Calculate the required amount of **CCT241533 hydrochloride** and DMSO to prepare the desired volume of a 10 mM solution. The molecular weight of **CCT241533 hydrochloride** is approximately 479.0 g/mol .
- Carefully weigh the **CCT241533 hydrochloride** powder and transfer it to a sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
- Store the aliquots at -20°C or -80°C.

Signaling Pathways and Experimental Workflows

CHK2 Signaling Pathway in Response to DNA Damage

CCT241533 is a potent and selective inhibitor of Checkpoint Kinase 2 (CHK2), a key protein in the DNA damage response pathway.^[2] Upon DNA double-strand breaks (DSBs), the ATM kinase is activated and phosphorylates CHK2.^[3] Activated CHK2 then phosphorylates downstream targets to induce cell cycle arrest and promote DNA repair or apoptosis.

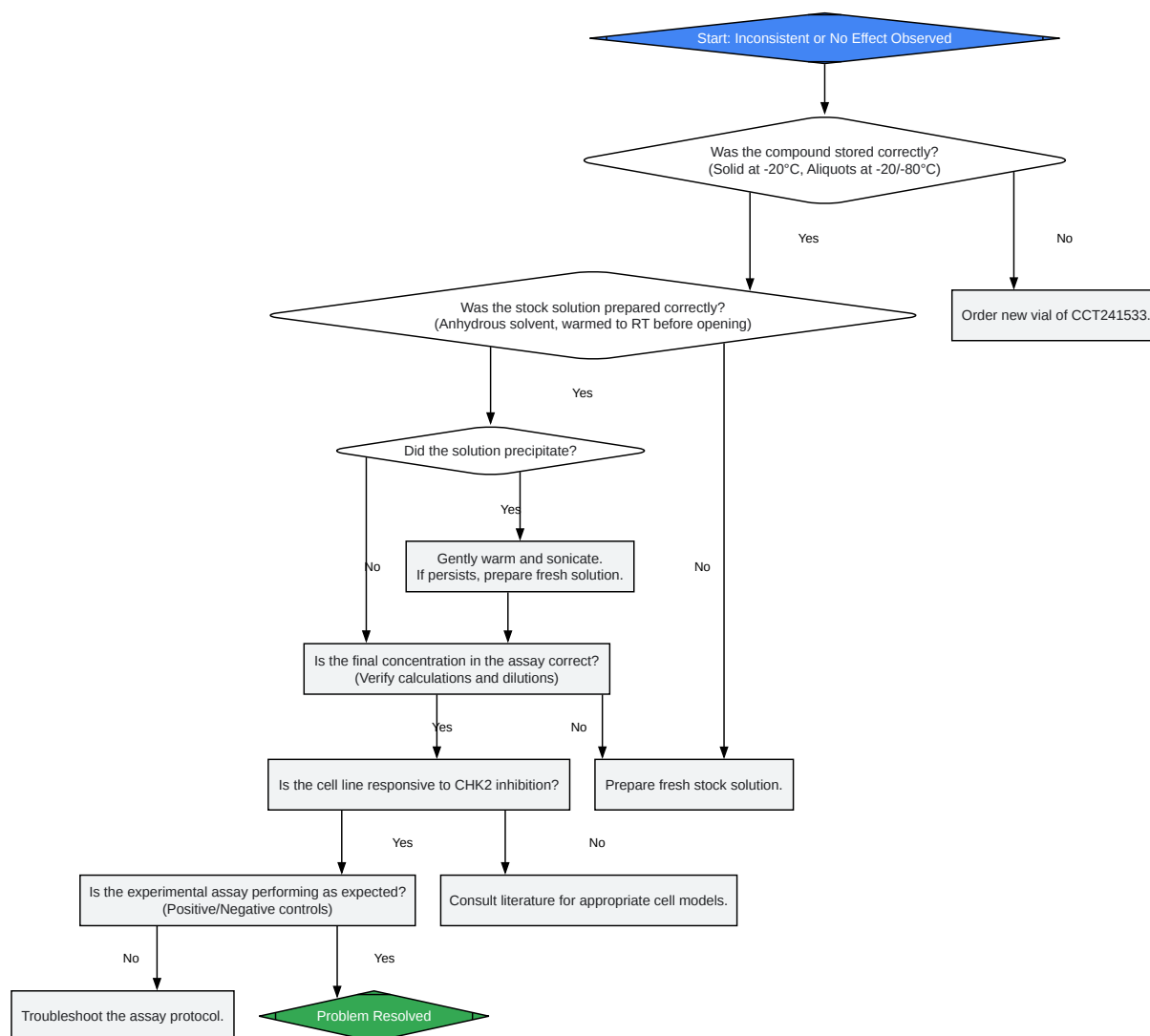


[Click to download full resolution via product page](#)

CHK2 signaling pathway in response to DNA damage.

Troubleshooting Experimental Workflow

Encountering issues during your experiments with **CCT241533 hydrochloride**? This workflow can help you identify and resolve common problems.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CCT241533 is a potent and selective inhibitor of CHK2 which potentiates the cytotoxicity of PARP inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. CCT241533 is a potent and selective inhibitor of CHK2 that potentiates the cytotoxicity of PARP inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. creative-diagnostics.com [creative-diagnostics.com]
- To cite this document: BenchChem. [CCT241533 hydrochloride stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606546#cct241533-hydrochloride-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com